Spectroscopic Analysis of N-(3-Aminophenyl)acetamide: A Technical Guide

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Compound of Interest

Compound Name:	*2-(3-Aminophenyl)acetamide*
CAS No.:	*129743-47-1*
Cat. No.:	*B136893*

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Disclaimer: The spectral data and analysis provided in this document are for N-(3-aminophenyl)acetamide (CAS RN: 102-28-3), also known as 3-aminoacetanilide. The originally requested compound, **2-(3-Aminophenyl)acetamide** (CAS RN: 129743-47-1), is a structural isomer. Due to the limited availability of public spectral data for **2-(3-Aminophenyl)acetamide**, this guide focuses on its well-characterized isomer to provide a comprehensive example of spectroscopic analysis. The primary structural difference is the point of attachment of the acetamide group to the aminophenyl ring.

This technical guide provides a detailed overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for N-(3-aminophenyl)acetamide. It is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

Quantitative Spectral Data Summary

The following tables summarize the key quantitative data from the ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectra of N-(3-aminophenyl)acetamide.

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Table 1: ^{1}H NMR Spectral Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
9.58	Singlet	1H	-NH- (Amide)
6.92	Triplet	1H	Ar-H
6.88	Triplet	1H	Ar-H
6.64	Doublet of Doublets	1H	Ar-H
6.23	Doublet of Doublets	1H	Ar-H
5.00	Broad Singlet	2H	$-NH_2$ (Amine)
1.99	Singlet	3H	$-CH_3$

Solvent: DMSO-d_6, Instrument Frequency: 400 MHz[1]

Table 2: ^{13}C NMR Spectral Data (Predicted)

Chemical Shift (δ) ppm	Assignment
~168	C=O (Amide)
~148	C-NH_2
~140	C-$NHCOCH_3$
~129	Ar C-H
~112	Ar C-H
~108	Ar C-H
~105	Ar C-H
~24	$-CH_3$

Note: These are predicted chemical shifts based on typical values for substituted anilines and acetanilides.[2][3][4][5][6] Experimental verification is required.

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Table 3: IR Absorption Data

Wavenumber (cm^{-1})	Intensity	Assignment
3400-3300	Medium, Sharp (doublet)	N-H Stretch (primary amine)
~3250	Medium, Broad	N-H Stretch (secondary amide)
3100-3000	Weak	Aromatic C-H Stretch
~1650	Strong	C=O Stretch (Amide I band)
1640-1550	Medium-Strong	N-H Bend (primary amine)
1600-1475	Medium-Weak	Aromatic C=C Bending
1335-1250	Strong	Aromatic C-N Stretch

Note: These are typical absorption frequencies for the functional groups present in the molecule.[1][7][8][9][10]

Table 4: Mass Spectrometry Data (Electron Ionization)

m/z	Relative Intensity	Assignment
150	High	$[M]^+$ (Molecular Ion)
108	High	$[M - CH_2CO]^+$
92	Medium	$[C_6H_6N]^+$
80	Medium	$[M - C_2H_4NO]^+$
43	High	$[CH_3CO]^+$

Note: This represents a plausible fragmentation pattern for N-(3-aminophenyl)acetamide under electron ionization.[11][12][13][14]

Experimental Protocols

Detailed methodologies for the acquisition of the spectral data are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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Objective: To obtain ^{1}H and ^{13}C NMR spectra for structural elucidation.

Instrumentation: A 400 MHz (or higher) NMR spectrometer.

Sample Preparation:

- Approximately 5-10 mg of N-(3-aminophenyl)acetamide is accurately weighed and dissolved in about 0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
- The solution is transferred to a 5 mm NMR tube.
- The tube is capped and carefully inverted several times to ensure a homogeneous solution.

^{1}H NMR Acquisition Parameters:

- Pulse Program: Standard 1D proton acquisition.
- Number of Scans: 16-64, depending on the sample concentration.
- Relaxation Delay: 1-2 seconds.
- Acquisition Time: 2-4 seconds.
- Spectral Width: -2 to 12 ppm.
- Temperature: 298 K.

^{13}C NMR Acquisition Parameters:

- Pulse Program: Standard 1D carbon acquisition with proton decoupling.
- Number of Scans: 1024 or more, due to the low natural abundance of ^{13}C.
- Relaxation Delay: 2-5 seconds.
- Acquisition Time: 1-2 seconds.
- Spectral Width: 0 to 200 ppm.

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- Temperature: 298 K.

Data Processing: The raw data (Free Induction Decay - FID) is Fourier transformed, phase-corrected, and baseline-corrected. Chemical shifts are referenced to the residual solvent peak of DMSO-d_6 (δ = 2.50 ppm for ^{1}H and δ = 39.52 ppm for ^{13}C).

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Method: KBr Pellet Transmission Method.

Sample Preparation:

- Approximately 1-2 mg of N-(3-aminophenyl)acetamide is placed in an agate mortar.
- About 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) is added to the mortar.
- The mixture is thoroughly ground with a pestle until a fine, homogeneous powder is obtained.
- A portion of the powdered mixture is transferred to a pellet press.
- A pressure of 8-10 tons is applied for several minutes to form a transparent or translucent pellet.

Data Acquisition:

- A background spectrum of a pure KBr pellet is collected to subtract atmospheric and instrumental interferences.
- The sample pellet is placed in the sample holder of the FT-IR spectrometer.
- The spectrum is recorded in the range of 4000-400 cm^{-1}.
- Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

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Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Ionization Method: Electron Ionization (EI).

Instrumentation: A mass spectrometer coupled with a direct insertion probe or a gas chromatograph.

Sample Introduction:

- A small amount of the solid sample (microgram to milligram range) is placed in a capillary tube.
- The capillary tube is introduced into the ion source via a direct insertion probe.
- The probe is heated gradually to volatilize the sample into the ion source.

Mass Spectrometer Parameters:

- Ionization Energy: 70 eV.
- Source Temperature: 200-250 °C.
- Mass Range: m/z 40-400.
- Scan Speed: 1-2 scans per second.
- Detector: Electron multiplier.

Data Analysis: The resulting mass spectrum is analyzed to identify the molecular ion peak (M^+) and the major fragment ions. The fragmentation pattern is then interpreted to deduce structural information.

Visualization of Analytical Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound.

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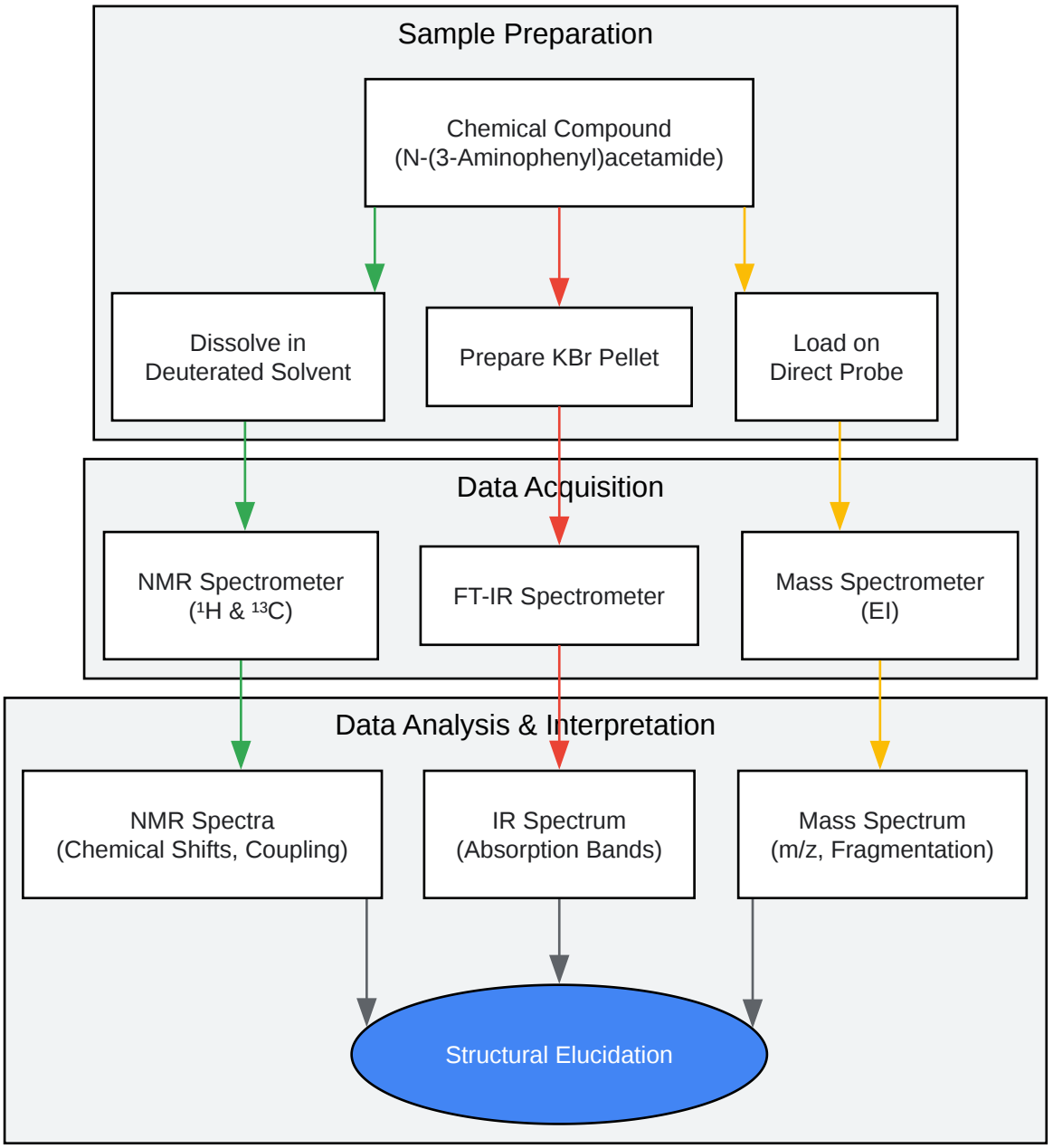
General Workflow for Spectroscopic Analysis



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Caption: Workflow for obtaining and interpreting spectral data.

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